

An In-depth Technical Guide on 1-hexadecyl-3-methylimidazolium bromide

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Compound of Interest

Compound Name: 1-hexadecyl-3-methylimidazolium bromide

Cat. No.: B1149077

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This guide provides a comprehensive overview of the molecular structure and properties of **1-hexadecyl-3-methylimidazolium bromide**, a compound of significant interest to researchers and scientists in the field of drug development and material science.

Molecular Properties

1-hexadecyl-3-methylimidazolium bromide is an ionic liquid characterized by a positively charged imidazolium ring and a bromide anion. The key quantitative data for this compound are summarized in the table below.

| Property | Value | Source |
|-------------------|--|---|
| Molecular Formula | C ₂₀ H ₃₉ BrN ₂ | PubChem[1], ChemBK[2] |
| Molecular Weight | 387.44 g/mol | Lanzhou Greenchem ILs[3], Alfa Chemistry[4], ChemBK[2] |
| IUPAC Name | 1-hexadecyl-3-methylimidazol-3-ium bromide | PubChem[1] |
| CAS Number | 132361-22-9 | PubChem[1], ChemBK[2] |

Molecular Structure

The structure of **1-hexadecyl-3-methylimidazolium bromide** consists of an imidazolium ring, which is a five-membered aromatic heterocycle containing two nitrogen atoms. One nitrogen atom is bonded to a methyl group, and the other is bonded to a hexadecyl (or cetyl) group, a long alkyl chain with 16 carbon atoms. The positive charge is delocalized over the imidazolium ring. This cationic structure is ionically bonded to a bromide anion.

Caption: Molecular structure of **1-hexadecyl-3-methylimidazolium bromide**.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **1-hexadecyl-3-methylimidazolium bromide** can be found in various scientific literature. A general synthetic route involves the quaternization of 1-methylimidazole with 1-bromohexadecane.

Synthesis of **1-hexadecyl-3-methylimidazolium bromide**:

- Reactants: 1-methylimidazole and 1-bromohexadecane are used as the primary reactants.
- Solvent: A suitable solvent such as acetonitrile or toluene is typically used.
- Reaction Conditions: The reaction mixture is stirred at an elevated temperature (e.g., 70-80 °C) for a specified period (e.g., 24-48 hours) under an inert atmosphere (e.g., nitrogen or argon).
- Purification: After the reaction is complete, the solvent is removed under reduced pressure. The resulting crude product is then washed multiple times with a non-polar solvent like ethyl acetate or diethyl ether to remove any unreacted starting materials. The final product is dried under vacuum to yield a white solid or a viscous liquid.

Characterization:

The synthesized compound is typically characterized by various spectroscopic techniques to confirm its structure and purity:

- ^1H and ^{13}C NMR Spectroscopy: To confirm the chemical structure and the presence of the imidazolium ring, methyl group, and hexadecyl chain.
- Mass Spectrometry: To determine the molecular weight of the cation.

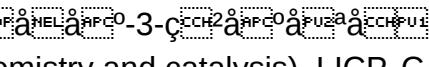
- Elemental Analysis: To determine the elemental composition of the compound.

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References

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